

# 4-Pentylbenzoic acid synthesis pathway and mechanism

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## Compound of Interest

Compound Name: 4-Pentylbenzoic acid

Cat. No.: B1581476

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An In-depth Technical Guide to the Synthesis of **4-Pentylbenzoic Acid**

## Introduction

**4-Pentylbenzoic acid** (also known as 4-n-pentylbenzoic acid) is an aromatic carboxylic acid with the chemical formula  $C_{12}H_{16}O_2$ .<sup>[1][2]</sup> It presents as a white to off-white crystalline solid, soluble in organic solvents like ethanol and acetone but with limited solubility in water.<sup>[1]</sup> This compound and its derivatives are of significant interest in materials science, primarily serving as crucial intermediates in the synthesis of liquid crystals.<sup>[3][4]</sup> The molecular structure, featuring a rigid benzoic acid core coupled with a flexible pentyl chain, is conducive to forming the mesophases essential for liquid crystal display (LCD) technologies.<sup>[1][4]</sup>

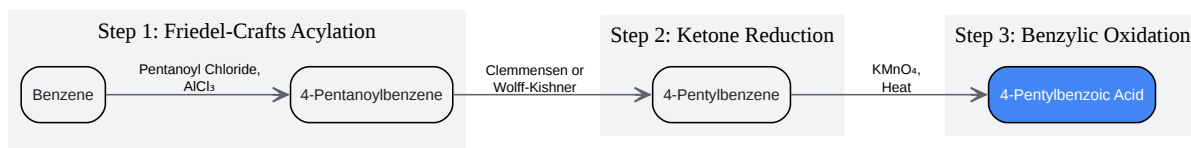
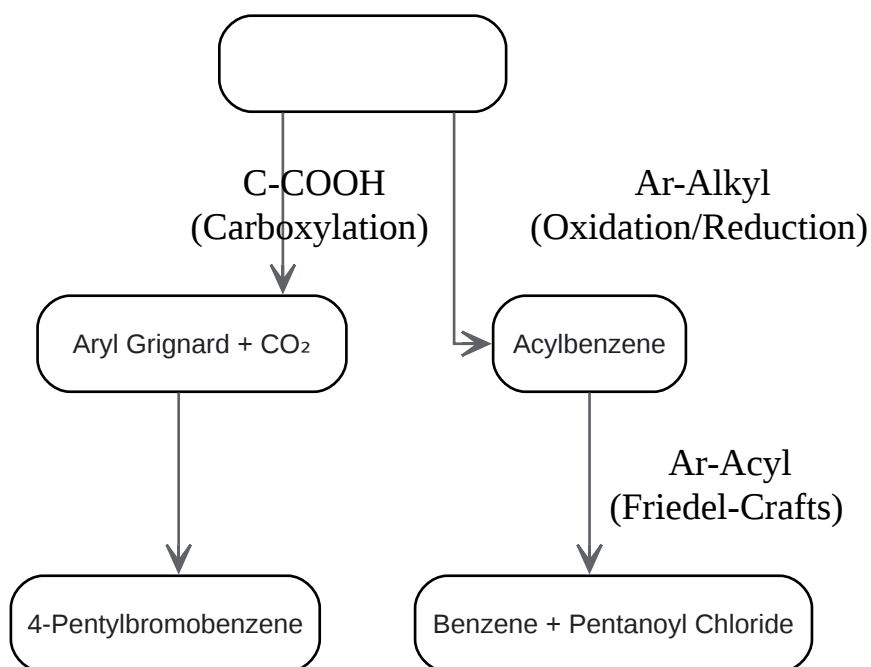
This guide provides a comprehensive overview of the primary synthetic pathways to **4-pentylbenzoic acid**, designed for researchers and professionals in organic synthesis and drug development. We will delve into the mechanistic underpinnings of each reaction, provide detailed experimental protocols, and offer insights into the rationale behind methodological choices, ensuring a blend of theoretical knowledge and practical applicability.

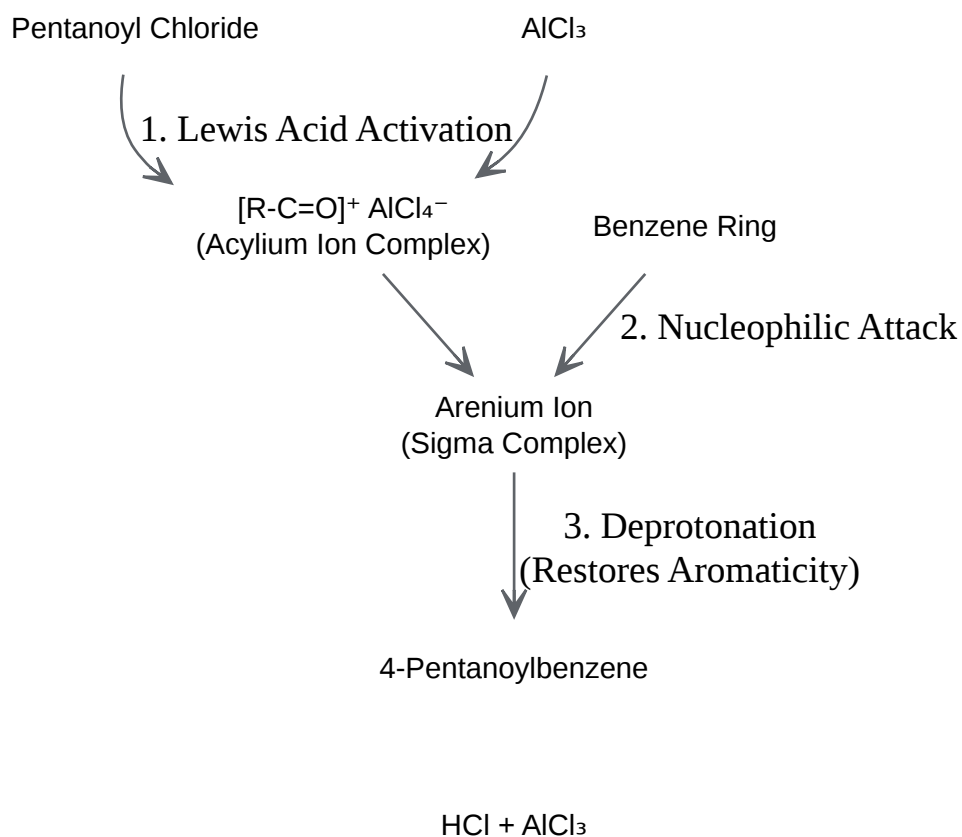
Table 1: Physicochemical Properties of **4-Pentylbenzoic Acid**

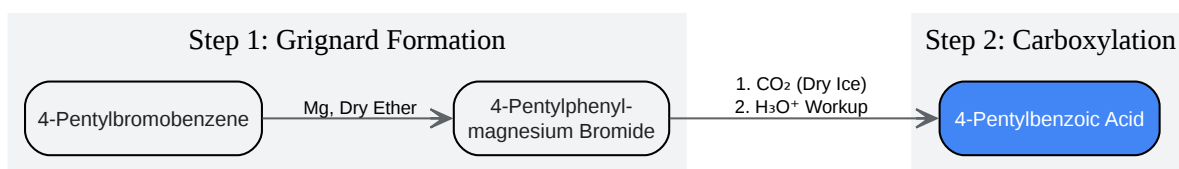
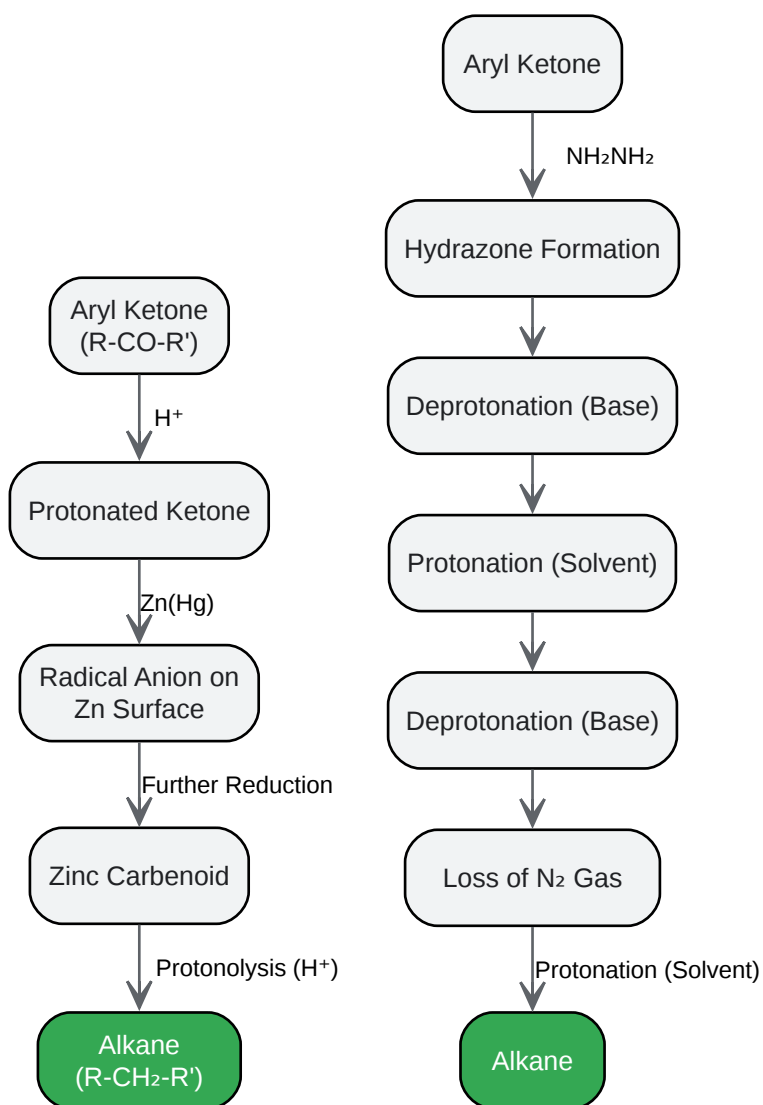
Property	Value	Reference(s)
CAS Number	26311-45-5	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>	[3]
Molecular Weight	192.25 g/mol	[5]
Appearance	White to light yellow crystalline powder	[1][6]
Melting Point	85-90 °C	[7]
Boiling Point	261 °C (at 746 mmHg)	[7]
Solubility	Insoluble in water; Soluble in organic solvents	[1][7]

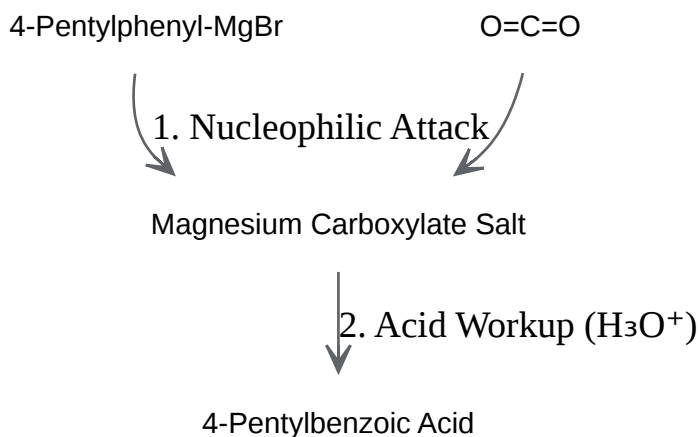
## Retrosynthetic Analysis

A logical approach to designing a synthesis begins with retrosynthesis. For **4-pentylbenzoic acid**, two primary disconnections are most logical. The first disconnects the carboxylic acid group, suggesting a carboxylation reaction. The second disconnects the bond between the aromatic ring and the alkyl chain, pointing towards an aromatic substitution reaction.









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